

Technical Support Center: Scaling Up the Synthesis of Strontium Isopropoxide

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Compound of Interest

Compound Name: *Strontium isopropoxide*

Cat. No.: *B1588740*

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This technical support center is designed to assist researchers, scientists, and drug development professionals in navigating the challenges of scaling up the synthesis of **strontium isopropoxide**. The following troubleshooting guides and frequently asked questions (FAQs) address specific issues that may be encountered during experimental work.

Troubleshooting Guide

Problem	Potential Cause	Recommended Solution
Low or No Reaction	Inertness of Strontium Metal: The surface of the strontium metal may be passivated by a layer of oxide or hydroxide, preventing its reaction with isopropanol.	Activation of Strontium: - Use fresh, clean strontium metal stored under an inert atmosphere. - Consider mechanical activation (e.g., cutting or filing the metal) immediately before use in a glovebox or under inert gas to expose a fresh surface. - A small amount of an activator, such as iodine or a more reactive alkyl halide, can sometimes be used to initiate the reaction, but this may introduce impurities.
Reaction Starts but Stalls	Incomplete Mixing: As the reaction proceeds, a layer of solid strontium isopropoxide may form on the surface of the strontium metal, preventing further reaction with the isopropanol.	Improve Agitation: - Use a robust mechanical stirrer capable of keeping the solid strontium suspended and breaking up any passivating layers of product. - For larger scales, consider a reactor design that promotes efficient solid-liquid mixing.
Exothermic Runaway	Rapid Reaction Rate: The reaction between strontium metal and isopropanol is highly exothermic. On a large scale, the heat generated can exceed the cooling capacity of the reactor.	Controlled Reagent Addition & Cooling: - Add the isopropanol to the strontium metal slowly and in a controlled manner. - Use a jacketed reactor with an efficient cooling system. - Monitor the internal reaction temperature closely and have a contingency plan for rapid cooling if necessary.

Product is Contaminated (e.g., with Strontium Hydroxide or Carbonate)	Exposure to Air and Moisture: Strontium isopropoxide is highly sensitive to moisture and carbon dioxide.	Strict Anhydrous and Inert Conditions: - All reagents and solvents must be rigorously dried before use. - The entire synthesis, including filtration and drying, should be carried out under a dry, inert atmosphere (e.g., nitrogen or argon). ^[1]
Low Yield	Incomplete Reaction: As mentioned, passivation of the strontium metal can lead to an incomplete reaction. Product Loss During Workup: Strontium isopropoxide can be lost during filtration or transfer if not handled carefully.	Optimize Reaction Time and Workup: - Ensure the reaction is allowed to proceed to completion by monitoring the consumption of strontium metal. - Use efficient solid-liquid separation techniques, such as a filter press, for large-scale operations, all under an inert atmosphere.
Product has Poor Solubility	Presence of Insoluble Impurities: Impurities such as strontium oxide or carbonate can reduce the solubility of the final product.	Purification: - The product can be purified by recrystallization from a suitable dry, non-polar solvent. - Sublimation under high vacuum is another potential purification method for removing non-volatile impurities.

Frequently Asked Questions (FAQs)

Q1: What is the most common and scalable synthesis route for **strontium isopropoxide**?

A1: The most direct and common method for synthesizing **strontium isopropoxide** is the reaction of strontium metal with anhydrous isopropanol.^[1] The reaction produces **strontium isopropoxide** and hydrogen gas.

Reaction: $\text{Sr (s)} + 2 (\text{CH}_3)_2\text{CHOH (l)} \rightarrow \text{Sr(OCH(CH}_3)_2)_2 \text{ (s)} + \text{H}_2 \text{ (g)}$

Q2: What are the critical safety precautions for scaling up this synthesis?

A2: The primary safety concerns are the high reactivity of strontium metal and the flammability of isopropanol and hydrogen gas.^[1] Key precautions include:

- **Handling Strontium Metal:** Strontium metal should be handled under an inert atmosphere (e.g., argon or nitrogen) to prevent reaction with air and moisture.^[1]
- **Hydrogen Gas Management:** The reaction generates flammable hydrogen gas, which must be safely vented or captured. The reactor should be equipped with a pressure relief system.
- **Exothermic Reaction Control:** The reaction is highly exothermic and requires careful temperature control to prevent a runaway reaction.
- **Personal Protective Equipment (PPE):** Appropriate PPE, including flame-retardant lab coats, safety glasses, and gloves, should be worn at all times.

Q3: How can I ensure the quality and purity of the final product on a large scale?

A3: Ensuring high purity on a large scale requires strict control over the entire process:

- **High-Purity Starting Materials:** Use high-purity strontium metal and anhydrous isopropanol.
- **Inert Atmosphere:** The entire process, from reaction to packaging, must be conducted under a dry, inert atmosphere to prevent the formation of strontium hydroxide and carbonate.
- **Purification:** For very high purity requirements, the crude product may need to be purified by recrystallization or sublimation.
- **Analytical Characterization:** The final product should be characterized using techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Fourier-Transform Infrared (FTIR) spectroscopy, and elemental analysis to confirm its identity and purity.

Q4: What are the common impurities in **strontium isopropoxide**, and how can they be removed?

A4: Common impurities include:

- Strontium Hydroxide/Carbonate: Formed from reaction with moisture and CO₂. Prevention through inert atmosphere handling is the best approach.
- Unreacted Strontium Metal: Can be removed by filtration of the product solution.
- Strontium Oxide: Can be present in the starting strontium metal or formed during the reaction if trace amounts of oxygen are present.
- Other Alkaline Earth Metals: If the starting strontium metal is not of high purity, other metal isopropoxides may be present.

Purification is typically achieved through recrystallization from a dry, non-polar solvent or by sublimation.

Experimental Protocols

Note: The following are generalized protocols and should be optimized at a smaller scale before attempting a large-scale synthesis.

Synthesis of Strontium Isopropoxide (Lab Scale)

- Preparation: All glassware must be oven-dried and cooled under a stream of dry nitrogen or argon. All solvents and reagents must be anhydrous.
- Reaction Setup: A three-necked round-bottom flask is equipped with a mechanical stirrer, a condenser with a gas outlet (connected to a bubbler or a system to manage hydrogen evolution), and a dropping funnel.
- Reagents:
 - Strontium metal (cut into small pieces under an inert atmosphere) is placed in the reaction flask.
 - Anhydrous isopropanol is added to the dropping funnel.

- **Reaction:** The isopropanol is added dropwise to the stirred strontium metal at a rate that maintains a gentle reflux. The reaction is typically vigorous and exothermic.
- **Completion:** The reaction is considered complete when all the strontium metal has dissolved and hydrogen evolution has ceased.
- **Isolation:** The reaction mixture is cooled to room temperature, and the solid **strontium isopropoxide** is isolated by filtration under an inert atmosphere. The product is washed with a dry, non-polar solvent (e.g., hexane) and dried under vacuum.

Data Presentation

Table 1: Physical and Chemical Properties of **Strontium Isopropoxide**

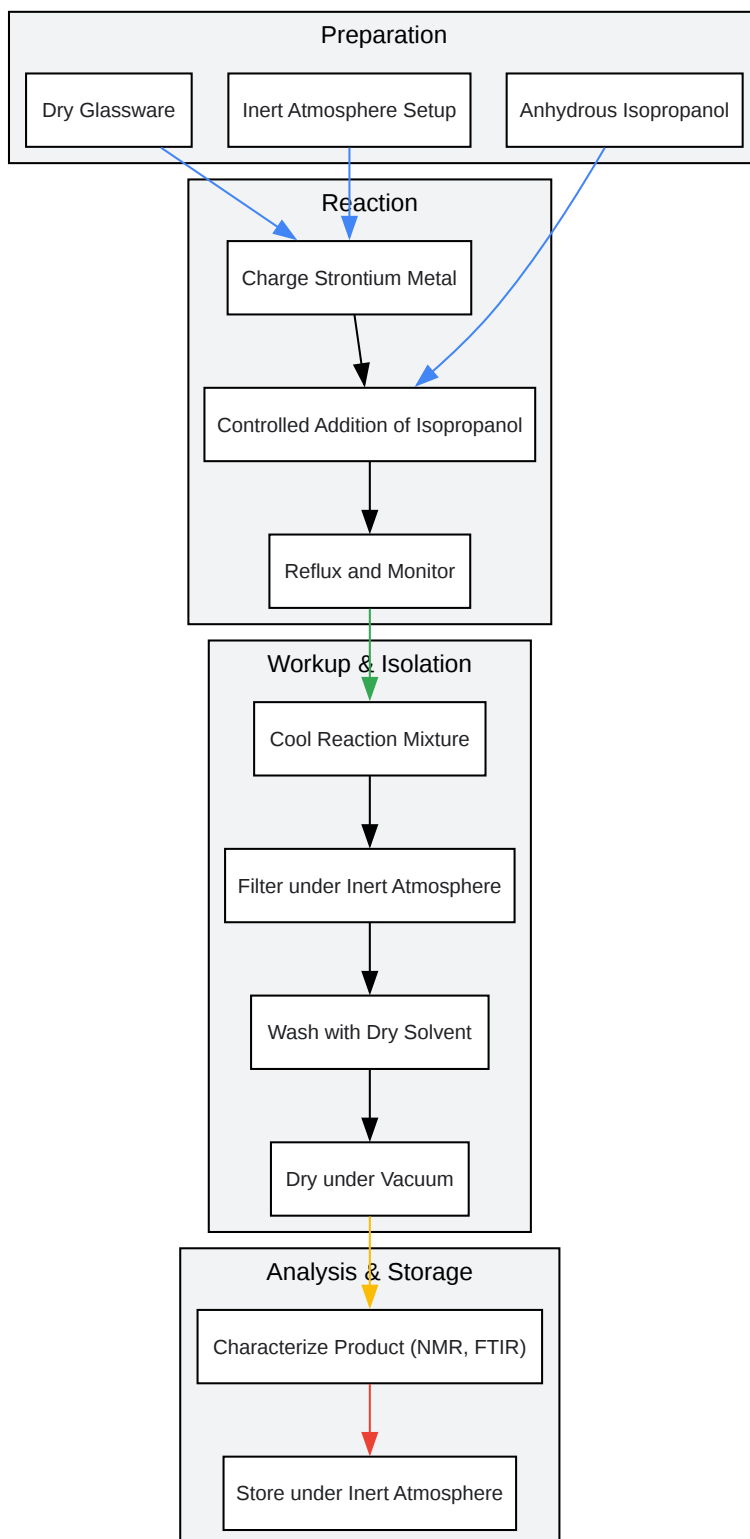
Property	Value
Chemical Formula	$\text{Sr}(\text{OCH}(\text{CH}_3)_2)_2$
Molecular Weight	205.79 g/mol
Appearance	White to off-white crystalline powder
Solubility	Soluble in isopropanol, reacts with water.

Table 2: Typical Reaction Parameters (Illustrative Lab Scale)

Parameter	Value
Scale	10 g Strontium Metal
Isopropanol Volume	~150 mL (in excess)
Reaction Temperature	Reflux (~82 °C)
Reaction Time	2-4 hours
Typical Yield	80-95%

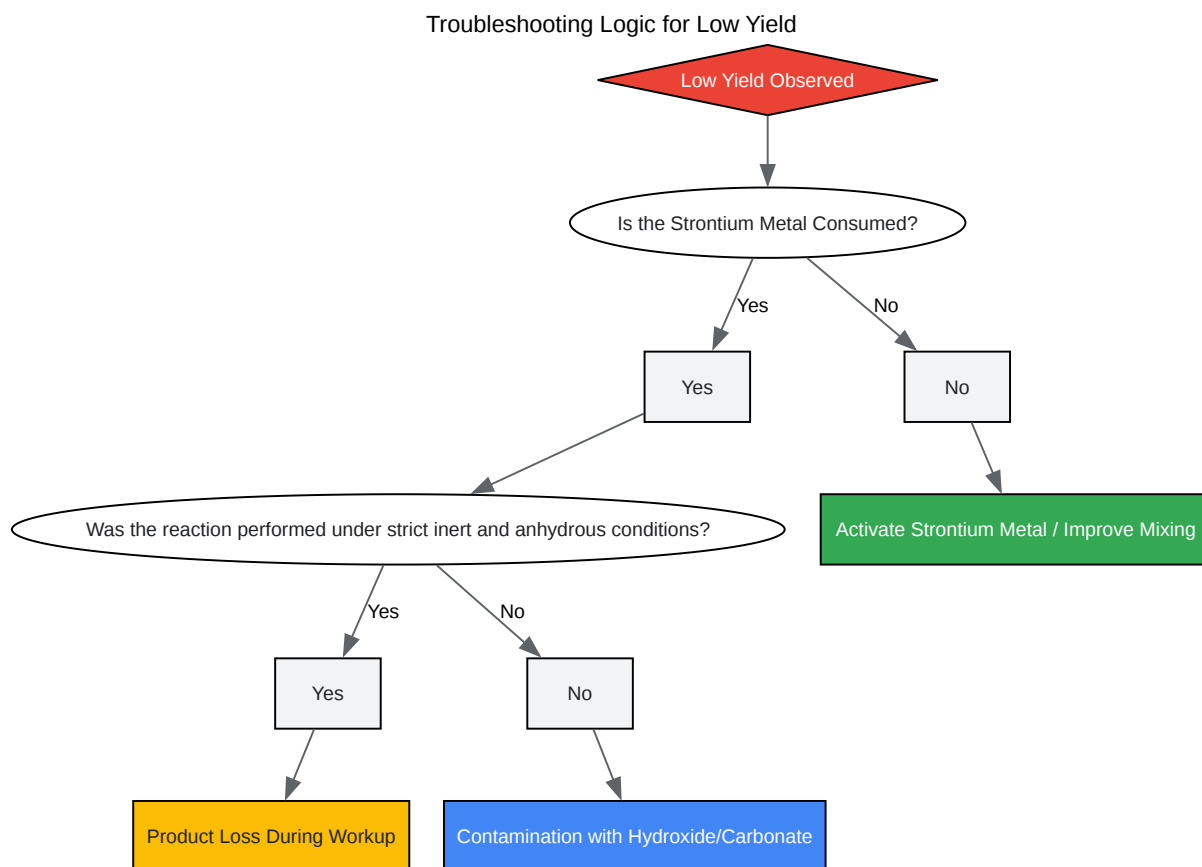
Visualizations

Experimental Workflow for Strontium Isopropoxide Synthesis



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Caption: A typical experimental workflow for the synthesis of **strontium isopropoxide**.



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Caption: A logical diagram for troubleshooting low yield in **strontium isopropoxide** synthesis.

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References

- 1. Strontium - ESPI Metals [espimetals.com]
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